

Application Notes and Protocols for In Vivo Efficacy Studies of R-1487

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Compound of Interest

Compound Name: R 1487

Cat. No.: B1678696

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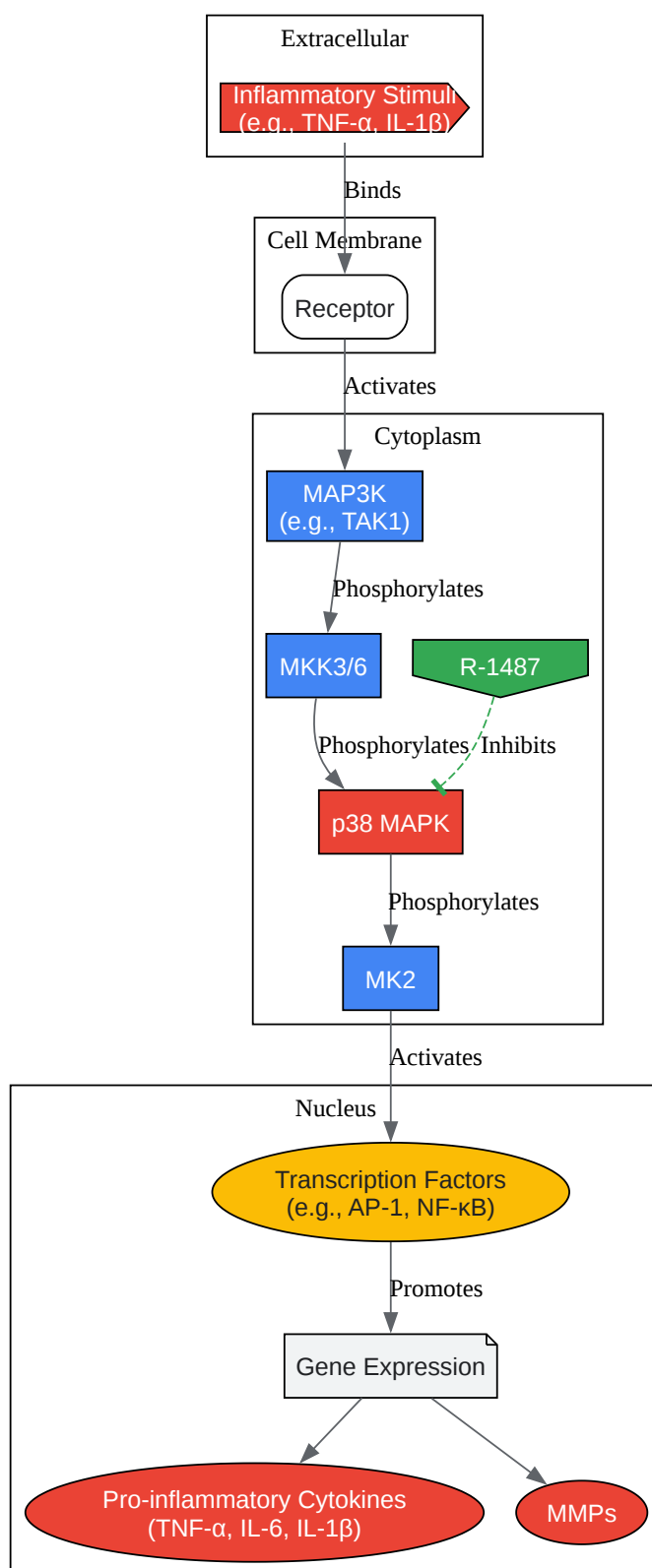
For Researchers, Scientists, and Drug Development Professionals

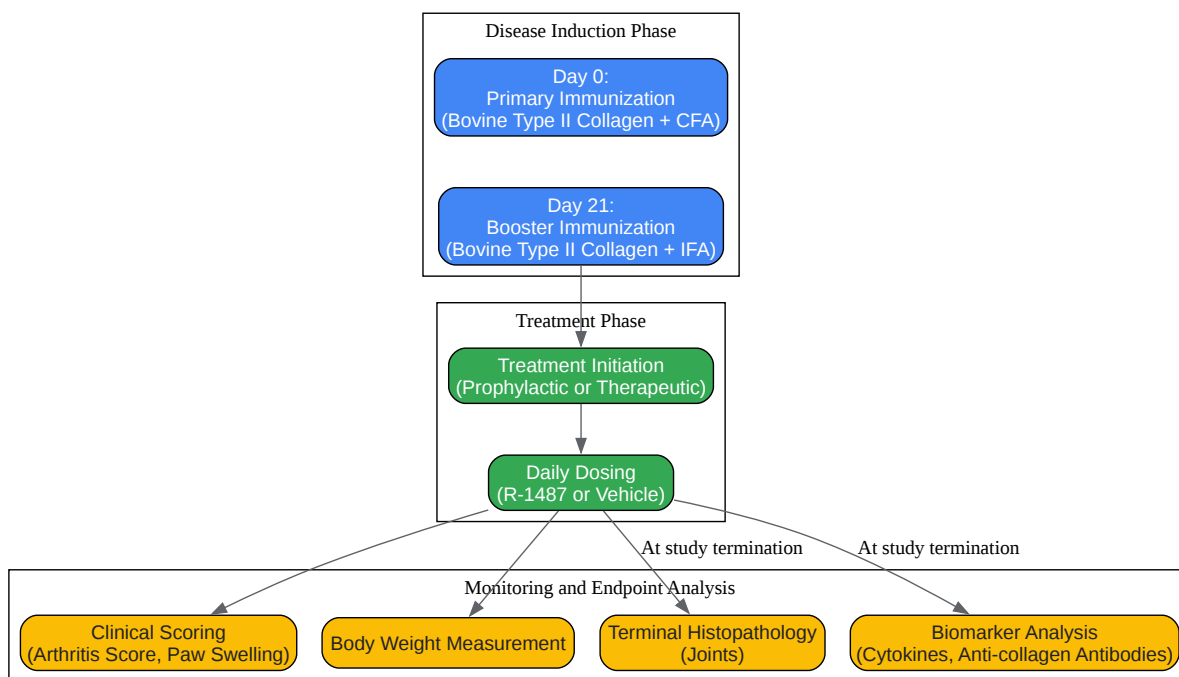
Introduction

R-1487 is a potent and selective inhibitor of p38 mitogen-activated protein kinase (MAPK), a key enzyme in the inflammatory signaling cascade.^[1] The p38 MAPK pathway plays a crucial role in the production of pro-inflammatory cytokines such as tumor necrosis factor-alpha (TNF- α) and interleukin-6 (IL-6), which are central to the pathophysiology of autoimmune diseases like rheumatoid arthritis (RA).^[2] Consequently, inhibition of p38 MAPK presents a promising therapeutic strategy for RA. These application notes provide a detailed framework for designing and conducting in vivo efficacy studies of R-1487 in a well-established animal model of rheumatoid arthritis.

Signaling Pathway of p38 MAPK in Rheumatoid Arthritis

The p38 MAPK signaling cascade is a critical regulator of inflammatory responses in rheumatoid arthritis. The pathway is activated by cellular stressors and inflammatory cytokines, leading to the production of key mediators of inflammation and joint destruction.





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References

- 1. Pro- and anti-inflammatory functions of the p38 pathway in rheumatoid arthritis: Advantages of targeting upstream kinases MKK3 or MKK6 - PMC [pmc.ncbi.nlm.nih.gov]
- 2. mdpi.com [mdpi.com]
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